

IUPAC Nomenclature of (2,2-Dimethoxyethyl)cyclohexane: A Technical Examination

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Compound of Interest

Compound Name: (2,2-Dimethoxyethyl)cyclohexane

Cat. No.: B8305692

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The systematic naming of organic compounds under the guidelines of the International Union of Pure and Applied Chemistry (IUPAC) provides a clear and unambiguous method for communicating chemical structures. This guide delves into the IUPAC nomenclature for the compound specified as **(2,2-Dimethoxyethyl)cyclohexane**, breaking down the process into its constituent logical steps.

Step 1: Identification of the Parent Structure

The primary step in naming this compound is to identify the parent hydrocarbon. According to IUPAC rules, when a cyclic structure and an acyclic chain are present, the parent is determined by the number of carbon atoms. The ring or chain with the greater number of carbons is considered the parent structure.[1][2]

- Cyclic component: Cyclohexane, a six-carbon ring.
- Acyclic component: An ethyl group, a two-carbon chain.

Since the cyclohexane ring (six carbons) contains more carbon atoms than the ethyl chain (two carbons), cyclohexane is designated as the parent.[1]

Step 2: Identification and Naming of the Substituent



With cyclohexane as the parent, the (2,2-Dimethoxyethyl) group is treated as a complex substituent attached to the ring.[3][4]

To name this complex substituent, the following procedure is applied:

- Numbering the Substituent Chain: The carbon atom of the substituent that is directly attached to the parent ring is designated as carbon 1. Numbering then proceeds along the longest chain of the substituent.[3][5]
 - C1: The CH2 group attached to the cyclohexane ring.
 - C2: The CH group to which the two methoxy groups are attached.
- Identifying Sub--substituents: The ethyl chain has two methoxy (-OCH₃) groups attached to its second carbon.
- Assembling the Substituent Name: The names of the sub-substituents are prefixed to the name of the substituent's parent chain (ethyl). Since there are two methoxy groups on the same carbon, the prefix "di-" is used. The location is indicated by the number of the carbon to which they are attached.[6] This results in the name (2,2-Dimethoxyethyl). The parentheses are crucial to enclose the name of the complex substituent to avoid ambiguity.
 [5]

Step 3: Assembling the Final IUPAC Name

The final IUPAC name is constructed by combining the name of the substituent with the name of the parent structure.

- Substituent: (2,2-Dimethoxyethyl)
- Parent: cyclohexane

Since there is only one substituent on the cyclohexane ring, a locant number (e.g., "1-") is not necessary, as its position is unambiguous.[1][7] Therefore, the complete and correct IUPAC name is (2,2-Dimethoxyethyl)cyclohexane.

An alternative, though less preferred, name would be 1-cyclohexyl-2,2-dimethoxyethane. In this construction, the ethane chain is treated as the parent. However, the rule of selecting the

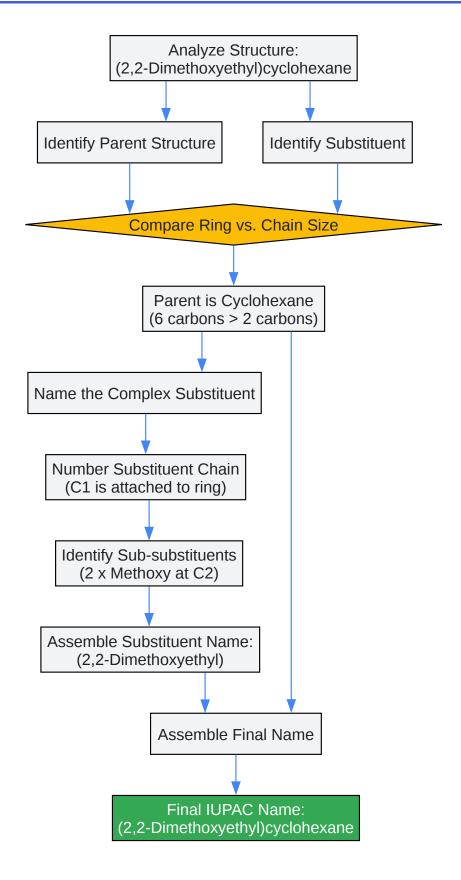


largest carbon structure (cyclohexane) as the parent makes (2,2-Dimethoxyethyl)cyclohexane the preferred IUPAC name.

Visualizing the Nomenclature Process

The logical flow for determining the IUPAC name can be represented as a workflow diagram.





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IUPAC Naming Workflow



The chemical structure corresponding to the name is depicted below, illustrating the connectivity of the atoms.

Chemical Structure

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